

A Technical Guide to Gigasept for Laboratory Surface Disinfection

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Compound of Interest

Compound Name: Gigasept

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For Researchers, Scientists, and Drug Development Professionals

This in-depth guide provides a comprehensive overview of the **Gigasept®** range of disinfectants for laboratory surface disinfection. It details the antimicrobial efficacy, material compatibility, and application protocols for various formulations, enabling informed decisions for maintaining a sterile laboratory environment.

Introduction to Gigasept Formulations

Gigasept® is a line of high-performance disinfectants developed for the cleaning and disinfection of medical and laboratory surfaces and equipment. The formulations vary in their active ingredients, offering a range of options to suit specific laboratory needs and material compatibility requirements. This guide will focus on the formulations pertinent to laboratory surface disinfection.

The primary active ingredients in the discussed **Gigasept®** formulations include cocosporylene diamineguanidine diacetate, phenoxypropanols, benzalkonium chloride, didecyldimethylammonium chloride, and succine dialdehyde with formaldehyde.^{[1][2][3][4][5][6]} Each formulation offers a broad spectrum of antimicrobial activity.

Antimicrobial Efficacy

The **Gigasept®** range demonstrates high efficacy against a wide array of microorganisms, including bacteria, fungi, and viruses. The following tables summarize the quantitative data on

the antimicrobial effectiveness of different **Gigasept®** formulations, as tested under various conditions and standards.

Table 1: Bactericidal and Yeastocidal Efficacy of Gigasept® instru AF

Efficacy	Concentration	Contact Time	Test Conditions	Standard
Bactericidal	3% (30 ml/l)	15 min	Dirty conditions	EN 13727, EN 14561
	2% (20 ml/l)	30 min	Dirty conditions	EN 13727, EN 14561
	1.5% (15 ml/l)	60 min	Dirty conditions	EN 13727, EN 14561
Yeastocidal	3% (30 ml/l)	15 min	Dirty conditions	EN 13624, EN 14562
	2% (20 ml/l)	30 min	Dirty conditions	EN 13624, EN 14562
	1.5% (15 ml/l)	60 min	Dirty conditions	EN 13624, EN 14562

Table 2: Mycobactericidal and Virucidal Efficacy of Gigasept® instru AF

Efficacy	Concentration	Contact Time	Test Conditions	Standard
Mycobactericidal	3% (30 ml/l)	15 min	Dirty conditions	EN 14348, EN 14563
2% (20 ml/l)	30 min	Dirty conditions	EN 14348, EN 14563	
1.5% (15 ml/l)	60 min	Dirty conditions	EN 14348, EN 14563	
Virucidal against enveloped viruses (incl. HIV, HBV, HCV)	1% (10 ml/l)	10 min	Dirty conditions	EN 14476, EN 17111
Adenovirus	4% (40 ml/l)	60 min	Dirty conditions	DVV/RKI Guideline
Papovavirus (SV 40)	4% (40 ml/l)	60 min	Dirty conditions	DVV/RKI Guideline

Table 3: Efficacy of Gigasept® (Aldehyde-based) against Viruses

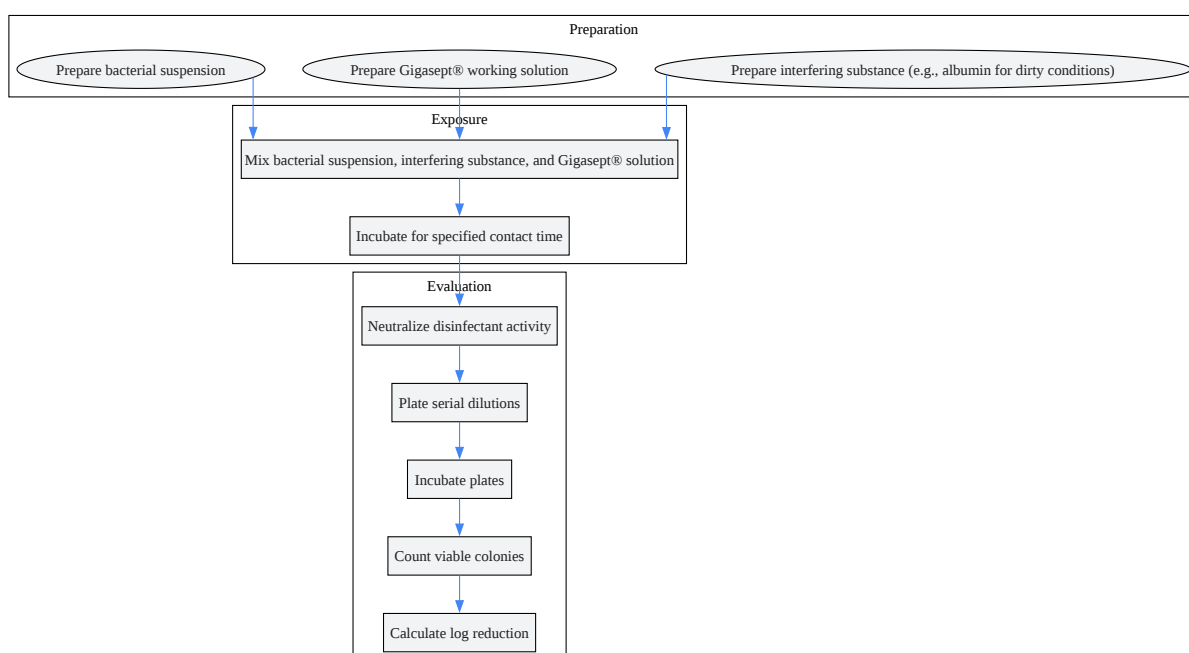
Efficacy	Concentration	Contact Time	Note
Virus Inactivation (≥99.9%)	3%	60 min	Excludes enteroviruses
5%	30 min	Excludes enteroviruses	
Enteroviruses	10%	4 hours	
5%	Overnight		

Experimental Protocols

The antimicrobial efficacy of **Gigasept®** products is validated using standardized European Norm (EN) test methods. These protocols are designed to simulate practical conditions to ensure the reliability of the efficacy data.

Quantitative Suspension Test (e.g., EN 13727 for bactericidal activity)

This test evaluates the efficacy of a disinfectant in suspension. A summary of the typical workflow is provided below.

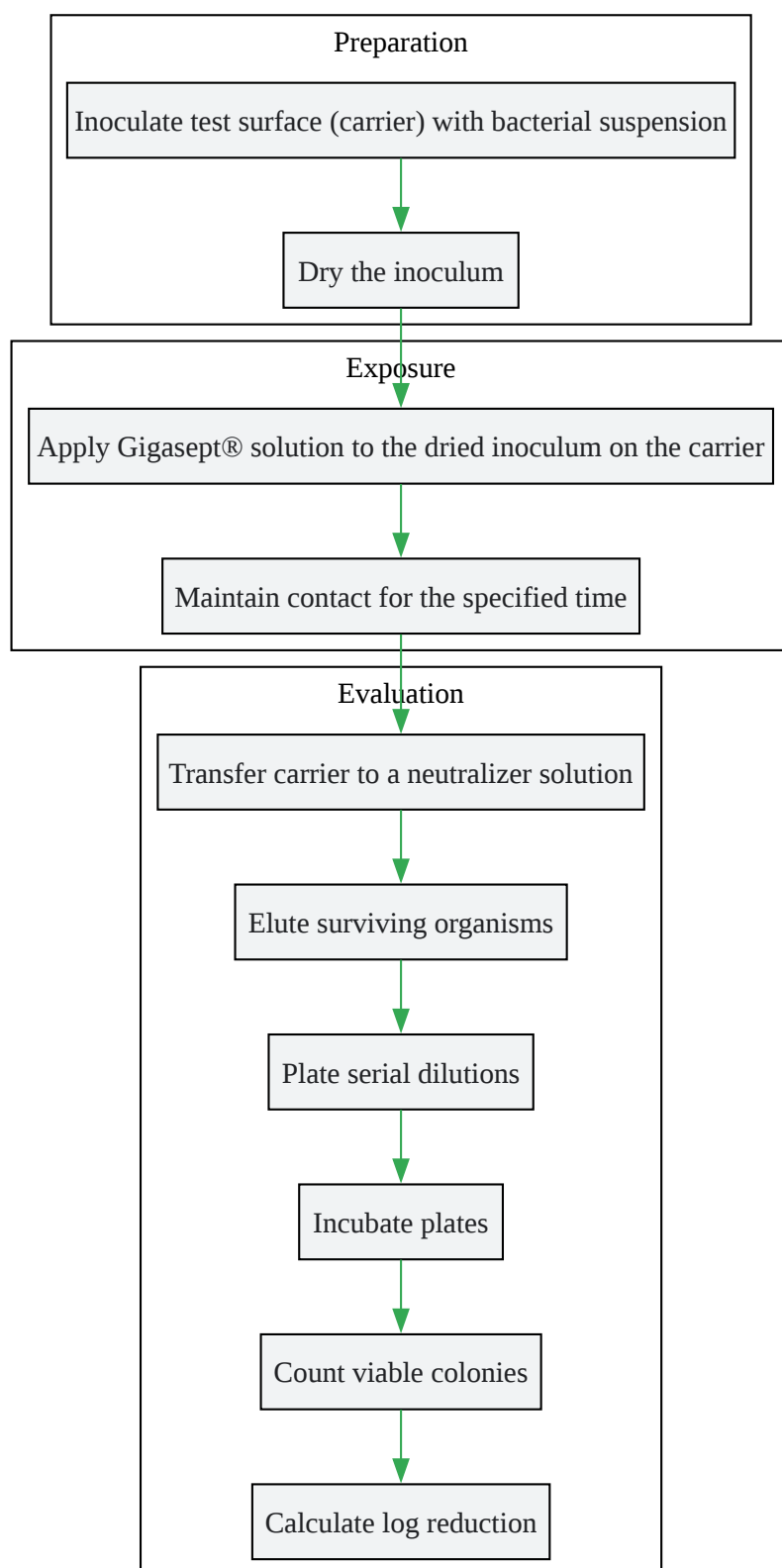


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Caption: Workflow for Quantitative Suspension Test.

Carrier Test (e.g., EN 14561 for bactericidal activity on surfaces)

This method assesses the disinfectant's performance on a non-porous surface, simulating the disinfection of laboratory benches and equipment.



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Caption: Workflow for Carrier Test.

Application Protocols for Laboratory Surfaces

For optimal disinfection, it is crucial to follow the manufacturer's instructions for use. The general procedure for surface disinfection is as follows:

- **Preparation of Working Solution:** **Gigasept®** is typically supplied as a concentrate and must be diluted with cold water to the desired concentration.[3][5][6][7] For example, to prepare a 3% working solution of **Gigasept®** instru AF, mix 30 ml of the concentrate with 970 ml of water.[1][5][6][7]
- **Surface Cleaning:** Before disinfection, it is recommended to clean heavily soiled surfaces to remove organic matter that may interfere with the disinfectant's efficacy.
- **Application:** Apply the **Gigasept®** working solution to the surface, ensuring complete coverage.[1][3][5][6][8] This can be done by wiping, mopping, or spraying.
- **Contact Time:** Allow the disinfectant to remain on the surface for the specified contact time to ensure complete inactivation of microorganisms.[1][3][5][6]
- **Rinsing:** After the contact time has elapsed, thoroughly rinse the surface with water of at least drinking water quality, or preferably sterile distilled or deionized water, to remove any residual disinfectant.[1][3][5][6][7][8]



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Caption: General Surface Disinfection Protocol.

Material Compatibility

Gigasept® instru AF is compatible with a range of materials commonly found in laboratories, including metals, rubber, glass, porcelain, and plastics (with limited suitability for polycarbonate).[9] It is important to note that mixing **Gigasept®** solutions with other products, especially those containing aldehydes, can lead to precipitation, discoloration, and a loss of

efficacy.[6][9][10] Therefore, it is recommended to thoroughly rinse any application aids or tubs before their first use with **Gigasept®**. [6][9][10]

Conclusion

The **Gigasept®** range of disinfectants offers reliable and broad-spectrum antimicrobial activity for laboratory surface disinfection. By understanding the specific efficacy data, adhering to the correct application protocols, and considering material compatibility, researchers and laboratory professionals can effectively maintain a safe and sterile working environment, thereby ensuring the integrity of their scientific work. Always refer to the specific product's data sheet and safety information before use.

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